

# Grizzled Giant Squirrel Populations: A Comparative Analysis of Chinnar and Srivilliputhur Sanctuaries

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A comparative review of scientific studies on the Grizzled Giant Squirrel (*Ratufa macroura*) populations in **Chinnar** Wildlife Sanctuary, Kerala, and Srivilliputhur Megamalai Tiger Reserve (formerly Grizzled Squirrel Wildlife Sanctuary), Tamil Nadu, reveals distinct population dynamics and habitat utilization patterns. Srivilliputhur appears to support a larger and denser population of this near-threatened species, particularly in the mixed plantations within its Eco-Sensitive Zone, while the **Chinnar** population, though significant as the only one in Kerala, has shown alarming declines in recent estimates.

The Srivilliputhur Megamalai Tiger Reserve is considered a crucial habitat for the Grizzled Giant Squirrel, hosting the largest known population.<sup>[1]</sup> Estimates suggest the sanctuary is home to over 200 individuals.<sup>[2]</sup> Population density studies in Srivilliputhur have recorded  $10.59 \pm \text{SE } 6$  squirrels per square kilometer in the riparian forests within the protected area.<sup>[3]</sup> <sup>[4]</sup><sup>[5]</sup> Notably, a significantly higher density of  $72.95 \pm \text{SE } 22$  squirrels per square kilometer has been observed in the mixed coconut and mango plantations of the surrounding Eco-Sensitive Zone, indicating the species' adaptation to certain anthropogenic landscapes.<sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>

In contrast, the **Chinnar** Wildlife Sanctuary in Kerala holds the second most significant population.<sup>[6]</sup> Population estimates for **Chinnar** have varied over the years. One study estimated a population of 150-200 individuals.<sup>[2]</sup> A 2018 study by Veeramani et al. calculated a density of  $7.7 \pm \text{SE } 4.9$  squirrels per square kilometer in the riparian zones.<sup>[3]</sup> However, other research has indicated a concerning decline, with one study estimating the population density at 15.26 squirrels per square kilometer and suggesting a population reduction of 78-85%

compared to previous estimates from 1993 and 2007.[\[4\]](#)[\[7\]](#) Another survey counted only 15-24 individuals in the sanctuary.[\[7\]](#)

Threats to the Grizzled Giant Squirrel populations in both sanctuaries share common themes of habitat degradation and human-induced pressures. In Srivilliputhur, habitat destruction and human-wildlife conflict are notable threats, particularly as squirrels venture into agricultural lands in search of food like mangoes, jackfruits, and coconuts.[\[1\]](#) The lack of a buffer zone around the sanctuary exacerbates these conflicts.[\[1\]](#) In **Chinnar**, threats include increased predator pressure, low regeneration of preferred food plants due to cattle grazing, and habitat fragmentation.[\[3\]](#) Unregulated tourism and pilgrimage activities have also been identified as disruptive to the squirrels' habitat.[\[4\]](#)

## Quantitative Data Summary

Table 1: Population Estimates in **Chinnar** and Srivilliputhur Wildlife Sanctuaries

Parameter	Chinnar Wildlife Sanctuary	Srivilliputhur Megamalai Tiger Reserve
Estimated Population Size	15-24 individuals (recent survey) <a href="#">[7]</a> ; 150-200 individuals (earlier estimate) <a href="#">[2]</a>	>200 individuals <a href="#">[2]</a>
Population Density (Riparian Forest)	$7.7 \pm \text{SE } 4.9 \text{ squirrels/km}^2$ <a href="#">[3]</a> ; $15.26 \text{ squirrels/km}^2$ <a href="#">[4]</a>	$10.59 \pm \text{SE } 6 \text{ squirrels/km}^2$ <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Population Density (Plantations/Eco-Sensitive Zone)	Not Available	$72.95 \pm \text{SE } 22 \text{ squirrels/km}^2$ <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

The primary methods employed in the cited studies for estimating the population of Grizzled Giant Squirrels are the Line Transect Method and Distance Sampling.

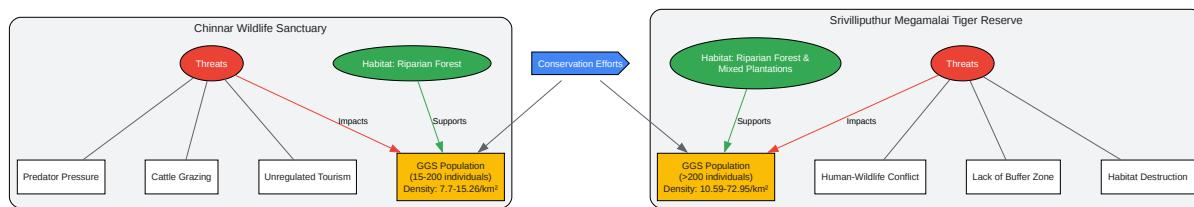
**Line Transect Method:** This is a widely used technique for estimating the abundance of wildlife. In the context of the Grizzled Giant Squirrel studies, researchers walk along predetermined paths, or transects, within the sanctuary.[\[8\]](#)[\[9\]](#) When a squirrel is sighted, the perpendicular

distance from the transect line to the squirrel is recorded.[8] This data, along with the total length of the transect, is then used in statistical models to estimate the population density and size over the entire study area.

**Distance Sampling:** This is a more advanced statistical approach that incorporates the data collected from line transects.[9][10] It models the probability of detecting an animal as a function of its distance from the transect line.[9] This method helps to account for animals that may have been missed during the survey, thereby providing a more robust estimate of population density.[9] In some studies, camera trapping is also used as a supplementary method to gather data for distance sampling analysis.[8][9]

**Focal Animal Sampling:** To understand the feeding habits and activity patterns of the squirrels, researchers in some studies employed the focal animal sampling method.[4][5][11] This involves observing an individual squirrel for a specific period and recording its various behaviors, such as feeding, resting, and movement.[4][5][11]

## Factors Influencing Grizzled Giant Squirrel Populations



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Caption: Factors influencing Grizzled Giant Squirrel populations in two South Indian sanctuaries.

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